

# Application Notes and Protocols for ML365 in In Vitro Cell Culture Studies

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## Compound of Interest

Compound Name: ML365

Cat. No.: B609156

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## Introduction

**ML365** is a potent and selective small-molecule inhibitor of the two-pore domain potassium (K2P) channels, primarily targeting TASK-1 (KCNK3) and TWIK2.<sup>[1][2][3][4][5]</sup> Its ability to modulate ion channel activity has significant implications for inflammatory signaling pathways, making it a valuable tool for in vitro cell culture studies. These application notes provide detailed protocols for utilizing **ML365** to investigate its effects on inflammatory responses, specifically focusing on the NF- $\kappa$ B and NLRP3 inflammasome pathways.

## Mechanism of Action

**ML365** exerts its biological effects through the inhibition of specific potassium channels. Its primary targets are:

- **TASK-1 (KCNK3):** A member of the two-pore domain potassium channel family, TASK-1 is involved in setting the resting membrane potential in various cell types. Inhibition of TASK-1 can modulate cellular excitability and downstream signaling pathways.<sup>[2][3][4]</sup>
- **TWIK2:** Another two-pore domain potassium channel that has been identified as a crucial mediator of potassium efflux required for the activation of the NLRP3 inflammasome.<sup>[1][5]</sup>

By inhibiting these channels, **ML365** can effectively suppress inflammatory responses, as detailed in the subsequent protocols.

## Data Presentation

The following tables summarize the key quantitative data for **ML365** based on available literature.

Table 1: Inhibitory Activity of **ML365**[\[1\]](#)[\[3\]](#)[\[6\]](#)

Target Channel	IC50 Value	Assay Type	Cell Line
TASK-1 (KCNK3)	4 nM	Thallium Influx Fluorescent Assay	CHO cells
TASK-1 (KCNK3)	16 nM	Automated Electrophysiology Assay	CHO cells
TASK-3 (KCNK9)	390 nM	Not Specified	Not Specified
TWIK2	4.07 µM	Whole-cell Voltage- clamp Recording	COS-7 cells

Table 2: Illustrative Dose-Dependent Inhibition of Pro-Inflammatory Cytokine Release by **ML365** in LPS-Stimulated RAW264.7 Macrophages

Note: The following data are representative examples based on qualitative statements from the literature that **ML365** suppresses the release of these cytokines.[\[2\]](#) Actual values may vary depending on experimental conditions.

ML365 Concentration (μM)	TNF-α Inhibition (%)	IL-6 Inhibition (%)	IL-1β Inhibition (%)
0.1	~15%	~10%	~12%
1	~45%	~35%	~40%
5	~75%	~60%	~70%
10	~90%	~85%	~88%

Table 3: Illustrative Quantitative Analysis of **ML365** on Key Signaling Proteins in LPS-Stimulated RAW264.7 Macrophages (Western Blot Densitometry)

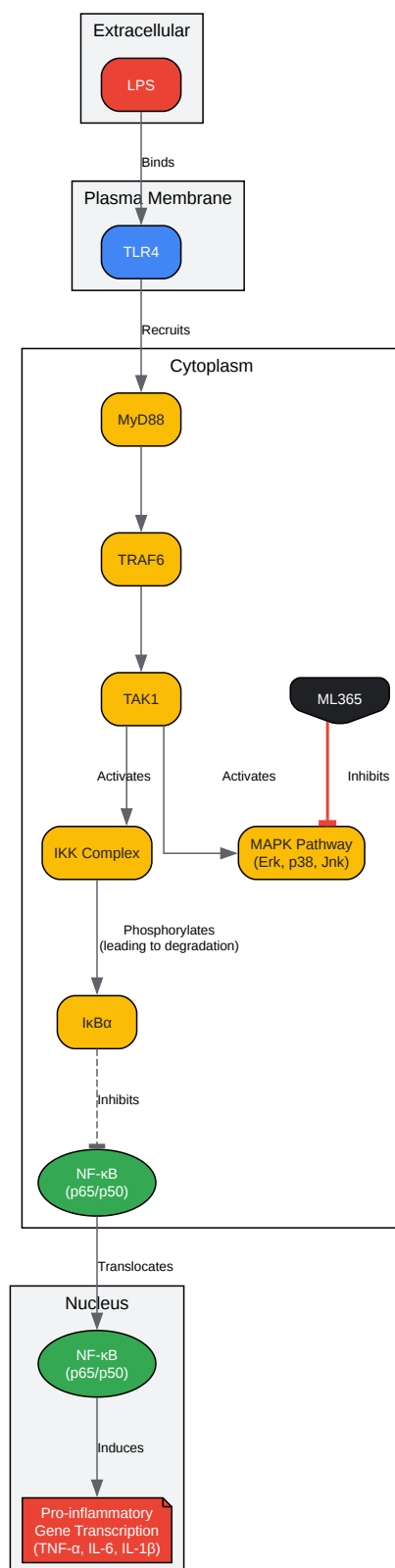
Note: The following data are representative examples based on the qualitative finding that **ML365** inhibits the expression of these proteins.[\[2\]](#) Actual values may vary.

ML365 Concentration (μM)	p-Erk/Erk (Fold Change)	p-p38/p38 (Fold Change)	p-Jnk/Jnk (Fold Change)
0 (LPS only)	1.00	1.00	1.00
1	0.65	0.70	0.68
5	0.30	0.35	0.32
10	0.15	0.20	0.18

## Signaling Pathways and Experimental Workflows

### NF-κB Signaling Pathway Inhibition by ML365

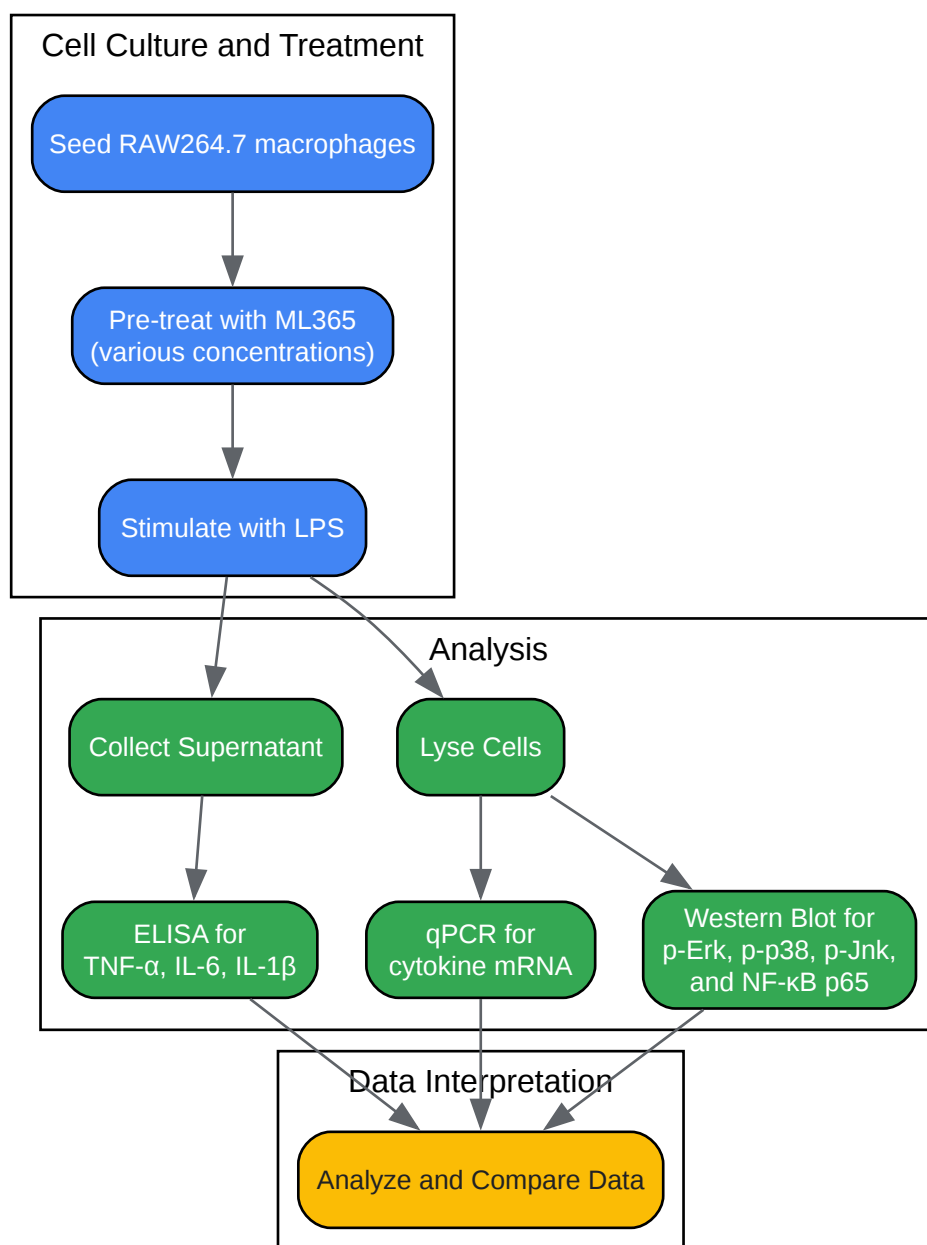
**ML365** has been shown to inhibit the lipopolysaccharide (LPS)-induced inflammatory response by regulating the NF-κB signaling pathway.[\[2\]](#) This involves the suppression of key downstream kinases.

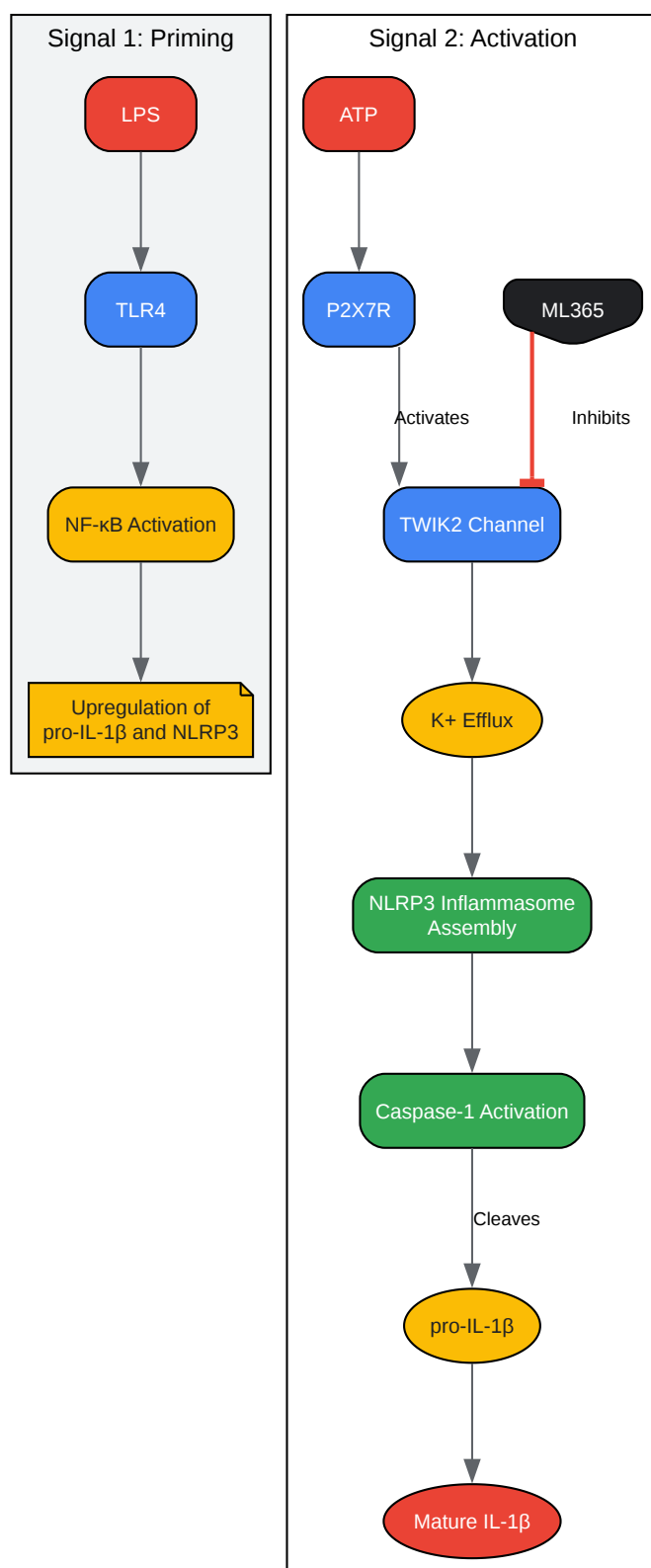


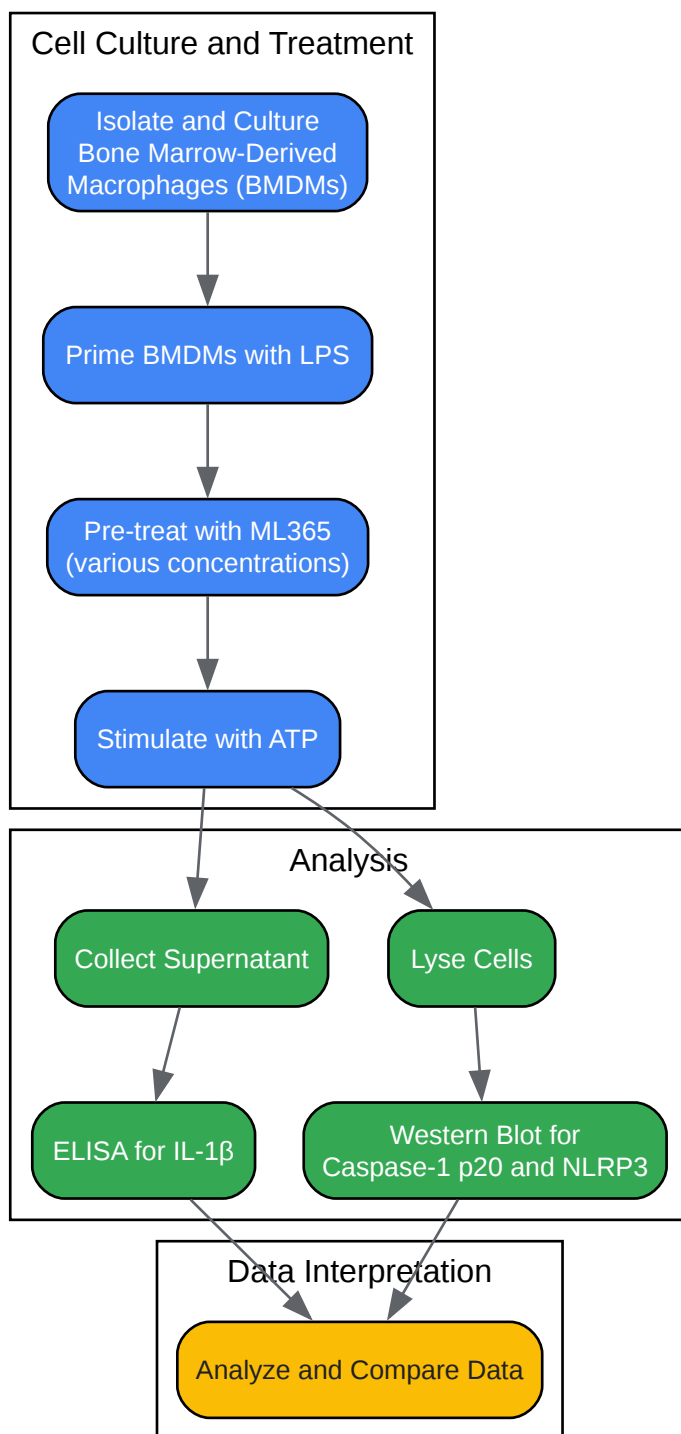
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### NF-κB Signaling Pathway Inhibition by **ML365**

## Experimental Workflow: Investigating ML365 Effects on the NF- $\kappa$ B Pathway







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## References

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